

Alpha-Chloralose: Application Notes and Protocols for Avian Immobilization

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Compound of Interest

Compound Name: Clothixamide

Cat. No.: B10859750

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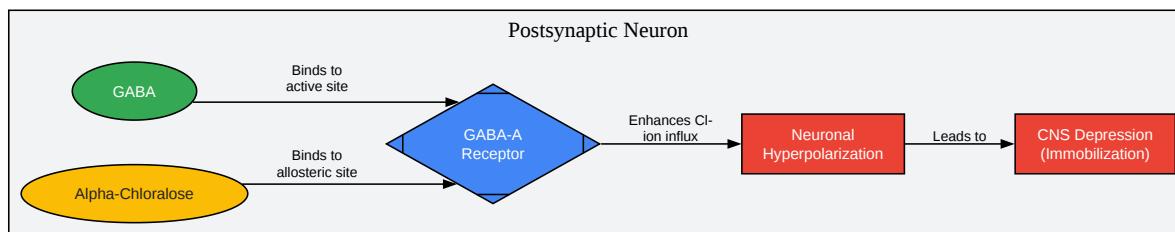
Disclaimer: The following information is provided for research, scientific, and drug development professionals. The use of alpha-chloralose is regulated and requires appropriate permits and adherence to safety guidelines. The originally requested topic, "**clothixamide**," was found to be a neonicotinoid insecticide toxic to birds and not used as an immobilizing agent. Therefore, this document focuses on alpha-chloralose, a recognized avian immobilizing agent.

Introduction

Alpha-chloralose is a narcotic agent used for the live capture and immobilization of various bird species. It acts as a depressant on the central nervous system, inducing a state of stupor or sleep.^[1] This allows for the safe handling of birds for research, relocation, or management purposes. Unlike some other agents, alpha-chloralose has a relatively wide margin of safety when used correctly, and non-target species can often be revived by providing warmth.^[2]

Mechanism of Action

Alpha-chloralose is believed to depress the cortical centers of the brain.^[3] Its narcotic effect is thought to be mediated through its interaction with GABA-A receptors, similar to the action of ethanol. This leads to a state of dissociation and sleep, effectively immobilizing the bird without significantly affecting essential bodily functions.^{[1][4]}



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Figure 1: Simplified signaling pathway of Alpha-Chloralose's effect on GABA-A receptors.

Quantitative Data: Efficacy and Dosage

The efficacy of alpha-chloralose varies between avian species. Dosages are carefully calculated to achieve the Most Effective Dose (MED), which is the dose that immobilizes at least 90% of a target population with minimal mortality.

Target Species	Most Effective Dose (MED) (mg/kg)	LD50 (mg/kg)	Therapeutic Index (LD50/ED50)	Reference
Pigeons (Rock Doves)	60 - 180	215	7.1	
Canada Geese	30	53.9	3.5	
Ducks (Mallards)	30	-	-	
American Coots	30	-	-	
Sandhill Cranes	50	-	-	
Common Ravens	47	-	-	
Swans	15	-	-	
Domestic Chickens	45 (ED50)	300	6.7	

Note: The Therapeutic Index (TI) is a measure of a drug's safety, with a higher TI indicating a wider margin of safety.

Experimental Protocols

The following are generalized protocols for the use of alpha-chloralose in avian immobilization. Specific procedures should be adapted based on the target species, environmental conditions, and local regulations.

Bait Preparation

Objective: To prepare a palatable bait that delivers a precise dose of alpha-chloralose to the target bird.

Materials:

- Alpha-chloralose powder
- Bait substrate (e.g., bread, whole corn kernels, wheat, peas)
- Adhesive (e.g., mineral oil, starch, lard, margarine)
- Scale (accurate to 0.1g)
- Mixing container
- Personal Protective Equipment (PPE): nitrile gloves, eye protection, respiratory particulate filter.

Procedure:

- **Determine Bait Type:** Select a bait that is readily accepted by the target species. Pre-baiting with untreated bait for 3-5 days is crucial to ensure acceptance.
- **Calculate Dosage:** Based on the target species' average weight and the recommended MED (see Table 1), calculate the total amount of alpha-chloralose needed.

- Adhesive Application: If using a dry bait like grain, lightly coat the bait with an adhesive. For example, use approximately 16 ml of mineral oil per 3 kg of bait.
- Mixing: In a well-ventilated area and while wearing appropriate PPE, slowly add the pre-weighed alpha-chloralose powder to the bait. Mix thoroughly to ensure an even coating. For pigeons, a common mixture is 20g of alpha-chloralose per kg of bait (2%). For sparrows, 10g per kg of bait (1%) is used.

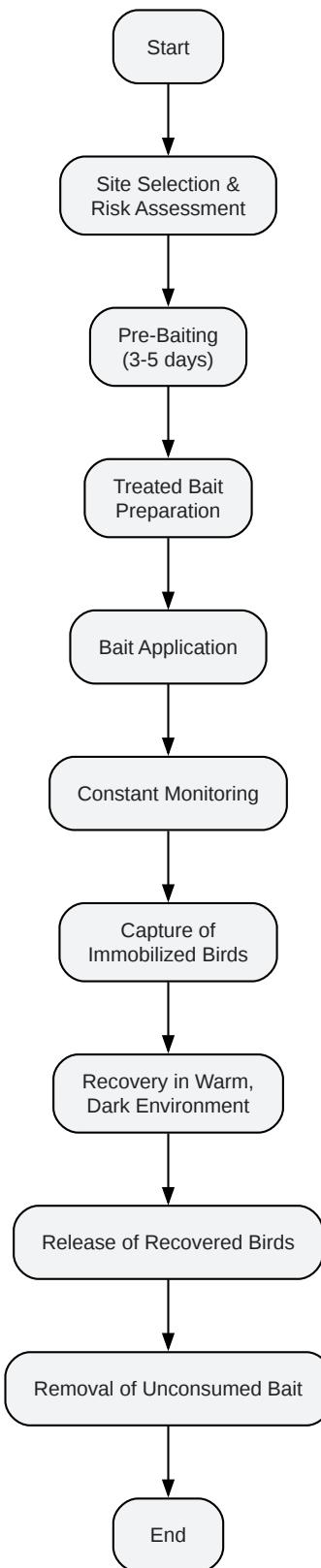
Field Application and Immobilization

Objective: To safely administer the treated bait and capture immobilized birds.

Procedure:

- Site Selection: Choose a baiting site that is frequented by the target species and where access by non-target species and the public can be controlled.
- Pre-Baiting: As mentioned, pre-bait with untreated bait for several days to accustom the birds to the food source and location.
- Bait Application: Lay the treated bait in the same manner as the pre-bait. It is recommended to lay slightly less treated bait than the amount of pre-bait consumed. Baiting on cold, damp, and overcast days can increase the effectiveness as birds will succumb to hypothermia more quickly.
- Monitoring: Maintain constant supervision of the baiting area.
- Capture: As birds consume the bait, they will begin to show signs of narcosis, including staggering, inability to perch, and eventually, motionlessness. Approach and capture the immobilized birds quietly.
- Recovery and Release:
 - Target Species: Place captured birds in a warm, dark, and quiet environment to recover.
 - Non-Target Species: Non-target birds that have ingested the bait should also be placed in a warm, dark place for recovery before being released.

- Bait Removal: After the operation, remove and dispose of all unconsumed treated bait to prevent accidental poisoning of non-target animals.



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Figure 2: General workflow for avian immobilization using Alpha-Chloralose treated bait.

Safety and Regulatory Considerations

- Human Safety: Alpha-chloralose is a stupefying agent and should be handled with care. Always wear appropriate PPE during preparation and handling.
- Non-Target Species: The primary risk is the accidental poisoning of non-target animals. Pre-baiting helps to attract the target species specifically, and constant monitoring allows for intervention if non-target species begin feeding.
- Environmental Conditions: The effectiveness and safety of alpha-chloralose are influenced by ambient temperature. In cold conditions, the risk of mortality due to hypothermia increases.
- Regulatory Status: The use of alpha-chloralose as an avian immobilizing agent is regulated. In the United States, it is used under an Investigational New Animal Drug (INAD) file with the Food and Drug Administration (FDA) by trained personnel of the USDA Wildlife Services. In other countries, specific permits and licenses may be required.

Conclusion

Alpha-chloralose is a valuable tool for the immobilization and live capture of birds when used responsibly and according to established protocols. A thorough understanding of its mechanism of action, species-specific dosages, and safety precautions is essential for its effective and humane application in research and wildlife management.

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- To cite this document: BenchChem. [Alpha-Chloralose: Application Notes and Protocols for Avian Immobilization]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10859750#clothixamide-as-a-potential-avian-immobilizing-agent>]

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